

Molecular structure and weight of 1-Bromo-3-chlorobenzene

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Compound of Interest

Compound Name: 1-Bromo-3-chlorobenzene

Cat. No.: B044181

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An In-depth Technical Guide on 1-Bromo-3-chlorobenzene

This guide provides a detailed overview of the molecular structure and weight of **1-Bromo-3-chlorobenzene**, a halogenated aromatic compound utilized in various research and development applications, including pharmaceutical synthesis and material science.

Quantitative Molecular Data

The fundamental molecular properties of **1-Bromo-3-chlorobenzene** are summarized in the table below. These values are crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₆ H ₄ BrCl[1][2][3][4]
Molecular Weight	191.45 g/mol [1][2][4][5]
Standard Atomic Weights	
Carbon (C)	[12.0096, 12.0116][6]
Hydrogen (H)	[1.00784, 1.00811][7]
Bromine (Br)	[79.901, 79.907][8][9]
Chlorine (Cl)	[35.446, 35.457][10][11]

Molecular Structure

1-Bromo-3-chlorobenzene consists of a benzene ring substituted with a bromine atom and a chlorine atom at positions 1 and 3, respectively. This substitution pattern is also referred to as a meta-substitution.

Molecular structure of **1-Bromo-3-chlorobenzene**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-Bromo-3-chlorobenzene** can be found in various chemical literature and databases. A general synthetic approach involves the diazotization of 3-chloroaniline followed by a Sandmeyer reaction with cuprous bromide. Purification is typically achieved through distillation or chromatography.

Characterization techniques to confirm the structure and purity include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to determine the chemical environment of the hydrogen and carbon atoms, confirming the substitution pattern.
- Mass Spectrometry (MS): Provides the molecular weight and fragmentation pattern, which is characteristic of the compound.
- Infrared (IR) Spectroscopy: Identifies the characteristic vibrational frequencies of the C-H, C-C, C-Br, and C-Cl bonds.
- Gas Chromatography (GC): Used to assess the purity of the compound.

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